Solubility Profile of C.I. Disperse Green 9: A Technical Guide

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Compound of Interest	
Compound Name:	Disperse green 9
Cat. No.:	B12378630

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This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Disperse Green 9**, a monoazo dye utilized in various industrial applications. This document details its solubility in a range of common solvents, outlines a robust experimental protocol for solubility determination, and presents a visual representation of the experimental workflow.

Core Concepts and Chemical Properties

C.I. **Disperse Green 9**, with the chemical formula $C_{16}H_{18}N_6O_5S$ and a molecular weight of 406.42 g/mol , is characterized by its limited solubility in aqueous solutions and higher solubility in specific organic solvents.[1] Understanding its solubility profile is critical for its application in dyeing processes, formulation development, and for assessing its environmental fate and toxicological impact. The dye is known to be soluble in solvents such as benzene, toluene, chloroform, carbon disulfide, dichloromethane, acetone, and ethyl acetate.[2] Conversely, it is reported to be sparingly soluble in alcohol and practically insoluble in water.[2]

Quantitative Solubility Data

While precise quantitative solubility data for **Disperse Green 9** is not readily available in public literature, the following table summarizes the known qualitative solubility profile. Researchers are encouraged to determine quantitative values for their specific applications using the experimental protocol outlined below.

Solvent	Chemical Formula	Solubility
Water	H_2O	Insoluble
Ethanol	C_2H_5OH	Hardly Soluble
Acetone	C_3H_6O	Soluble
Benzene	C_6H_6	Soluble
Toluene	C_7H_8	Soluble
Chloroform	$CHCl_3$	Soluble
Dichloromethane	CH_2Cl_2	Soluble
Carbon Disulfide	CS_2	Soluble
Ethyl Acetate	$C_4H_8O_2$	Soluble

Note: "Soluble" indicates that the dye dissolves to a noticeable extent, while "Hardly Soluble" and "Insoluble" denote very limited or no visible dissolution, respectively. This data is qualitative and should be confirmed quantitatively.

Experimental Protocol: Determination of Solubility using UV-Vis Spectrophotometry

This protocol details a reliable method for the quantitative determination of the solubility of **Disperse Green 9** in various solvents using UV-Vis spectrophotometry. This technique is based on the principle that the absorbance of a solution is directly proportional to the concentration of the absorbing species (Beer-Lambert Law).

1. Materials and Equipment:

- C.I. **Disperse Green 9** (analytical standard)

- Solvents of interest (analytical grade)

- UV-Vis Spectrophotometer

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- Analytical balance (± 0.0001 g)

- Volumetric flasks (various sizes)

- Pipettes (various sizes)

- Syringe filters (0.45 µm pore size, solvent-compatible)

- Syringes

- Magnetic stirrer and stir bars

- Thermostatically controlled water bath or incubator

2. Preparation of Standard Solutions and Calibration Curve:

- Stock Solution Preparation: Accurately weigh a known mass of **Disperse Green 9** and dissolve it in a known volume of the chosen solvent to prepare a stock solution of a high concentration (e.g., 1000 mg/L). Ensure complete dissolution.

- Serial Dilutions: Prepare a series of standard solutions of known concentrations by serially diluting the stock solution with the same solvent. A typical concentration range could be 1, 2, 5, 10, and 20 mg/L.

- Spectrophotometric Analysis:

  - Determine the wavelength of maximum absorbance (λmax) of **Disperse Green 9** in the specific solvent by scanning a mid-range standard solution across the UV-Vis spectrum.

  - Measure the absorbance of each standard solution at the determined λmax.

- Calibration Curve Construction: Plot a graph of absorbance versus concentration for the standard solutions. Perform a linear regression analysis to obtain the equation of the line (y = mx + c) and the coefficient of determination (R^2). An R^2 value close to 1 indicates a good linear relationship.

3. Sample Preparation and Analysis (Equilibrium Solubility Determination):

- Saturation: Add an excess amount of **Disperse Green 9** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial).

- Equilibration: Place the container in a thermostatically controlled environment (e.g., a water bath) set to the desired temperature. Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.

- Phase Separation: After equilibration, allow the suspension to settle.

- Filtration: Carefully withdraw a sample of the supernatant using a syringe and filter it through a 0.45 µm syringe filter to remove any undissolved solid particles. This step is crucial to ensure that only the dissolved dye is measured.

- Dilution (if necessary): If the absorbance of the filtered saturated solution is too high (typically > 2), dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.

- Absorbance Measurement: Measure the absorbance of the filtered (and diluted, if applicable) saturated solution at the λmax.

4. Calculation of Solubility:

- Use the equation of the calibration curve to calculate the concentration of **Disperse Green 9** in the measured sample.

- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the solubility of **Disperse Green 9** in the solvent at the specified temperature.

- Express the solubility in appropriate units, such as g/L or mg/mL.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Disperse Green 9**.
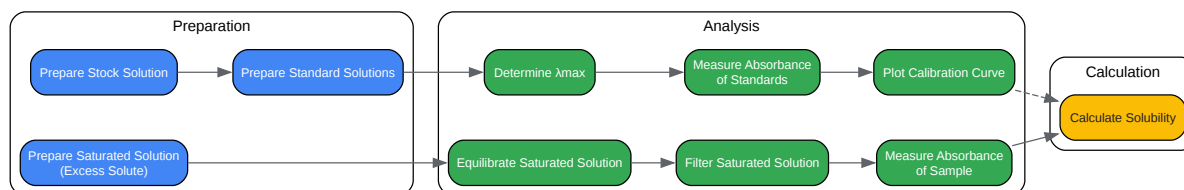
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Caption: Experimental workflow for solubility determination.

Signaling Pathways

Currently, there is no scientific literature available that describes any direct involvement of C.I. **Disperse Green 9** in biological signaling pathways. Its primary application is in the textile industry, and it is not designed or investigated for pharmaceutical or biological activity. Therefore, a diagram of signaling pathways is not applicable to this compound. The provided diagram focuses on the logical and experimental relationship for determining its physicochemical properties.

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